

Pharmacokinetic Comparison of Alfentanil and its Metabolite

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Compound Focus: Noralfentanil

CAS No.: 61086-18-8

Cat. No.: S581601

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The table below summarizes the available quantitative data for Alfentanil and its major metabolite, **Noralfentanil**.

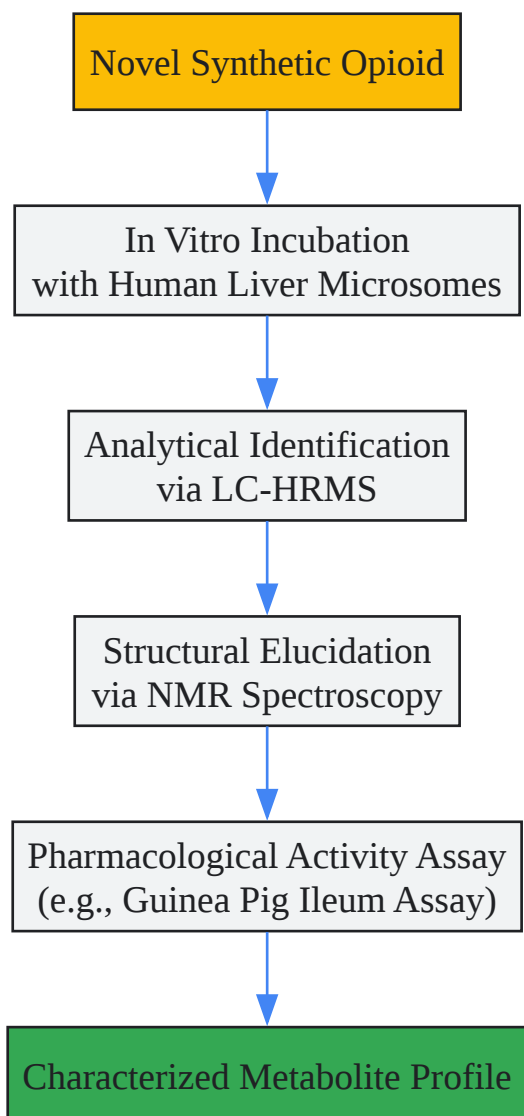
Compound	Elimination Half-Life (t _{1/2})	Key Metabolic Pathway	Pharmacologic Activity	Vd (Volume of Distribution)
Alfentanil (Parent Drug)	1.4 - 1.5 hours [1]	Efficient hepatic N-dealkylation to noralfentanil, primarily via CYP3A4 [2] [1].	Potent μ -opioid receptor agonist; 1/5 to 1/10 the potency of fentanyl [1].	27 L [1]
Noralfentanil (Metabolite)	<i>Not found in available literature</i>	Formed from alfentanil via N-dealkylation [1].	Minimal pharmacological activity (significantly less potent than alfentanil) [2] [1].	<i>Information missing</i>

Experimental Protocols for Metabolic Profiling

For researchers investigating the metabolism of fentanyl analogs like alfentanil, the following established methodologies are applicable [2]:

- **In Vitro Incubation Systems:** Use **human liver microsomes** or **primary human hepatocytes** to simulate hepatic metabolism. Incubate the target compound (e.g., alfentanil) with these systems, often for 72 hours with daily media changes, to generate metabolites [2] [3].
- **Analytical Identification:** Analyze incubation samples using **liquid chromatography-high resolution mass spectrometry (LC-HRMS)**. This technique separates and identifies metabolites based on their mass and retention time [2].
- **Structural Elucidation:** To differentiate between structural isomers, isolate sufficient quantities of metabolites (e.g., via preparative HPLC) and conduct further analysis using **nuclear magnetic resonance (NMR) spectroscopy** [2].
- **Activity Assays:** To determine if a metabolite retains biological activity, use a competitive binding assay such as a **guinea pig ileum assay** or a cell-based assay using cells expressing the human **μ -opioid receptor (MOR)** to assess receptor binding and potency [2].

The following diagram illustrates this research workflow for characterizing a novel synthetic opioid and its metabolites.



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References

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2. Frontiers | Metabolic Pathways and Potencies of New Fentanyl Analogs [frontiersin.org]

3. The Mechanism of Autoinduction of Methadone N-demethylation in... [pmc.ncbi.nlm.nih.gov]

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